

C14H25N5O5S for in vivo studies in animal models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C14H25N5O5S

Cat. No.: B15171286

[Get Quote](#)

Unidentified Compound: C14H25N5O5S

Initial investigations to generate comprehensive application notes and protocols for a compound with the molecular formula **C14H25N5O5S** have been inconclusive. Extensive searches of chemical databases and scientific literature did not yield a specific, well-characterized compound corresponding to this formula.

Without a known chemical structure, common name, or Chemical Abstracts Service (CAS) registry number, it is not possible to retrieve the necessary data to fulfill the user's request for detailed in vivo study protocols, quantitative data summarization, and signaling pathway diagrams. The generation of accurate and reliable scientific documentation is contingent upon the unambiguous identification of the substance in question.

To proceed with this request, it is imperative that the user provide an identifier for the compound of interest, such as:

- Common Name or IUPAC Name: The recognized chemical name.
- CAS Number: A unique numerical identifier assigned by the Chemical Abstracts Service.
- Internal company code or project name: If this is a novel or proprietary compound.

Once a specific compound is identified, it will be possible to conduct a targeted search for relevant in vivo studies in animal models and compile the requested application notes and

protocols. This will include a thorough literature review to gather information on:

- Pharmacokinetics: Absorption, distribution, metabolism, and excretion (ADME) profiles.
- Pharmacodynamics: The biochemical and physiological effects of the drug on the body.
- Toxicology: Potential adverse effects and safety profile.
- Efficacy: The therapeutic effect of the compound in relevant disease models.
- Signaling Pathways: The molecular mechanisms of action.

Upon successful identification and data retrieval, the requested detailed application notes, protocols with structured data tables, and Graphviz diagrams of experimental workflows and signaling pathways will be generated to support researchers, scientists, and drug development professionals.

- To cite this document: BenchChem. [C14H25N5O5S for in vivo studies in animal models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15171286#c14h25n5o5s-for-in-vivo-studies-in-animal-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com